

An In-Depth Technical Guide on Cyclobutylboronic Acid

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Compound of Interest

Compound Name: *Cyclobutylboronic acid*

Cat. No.: *B1355232*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core information regarding the molecular properties of **cyclobutylboronic acid**, a compound of interest in various chemical and pharmaceutical research applications.

Core Molecular Data

Cyclobutylboronic acid is a member of the boronic acid family, characterized by a cyclobutane ring attached to a boronic acid moiety. This structure imparts specific chemical properties that are leveraged in synthetic chemistry and drug design.

The fundamental molecular attributes of **cyclobutylboronic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₄ H ₉ BO ₂ [1] [2] [3] [4] [5]
Molecular Weight	99.92 g/mol [1] [3] [4] [5] or 99.93 g/mol [2]
Synonyms	Cyclobutaneboronic acid [1] [5]
CAS Number	849052-26-2 [1] [2] [3] [4]

Experimental Protocols

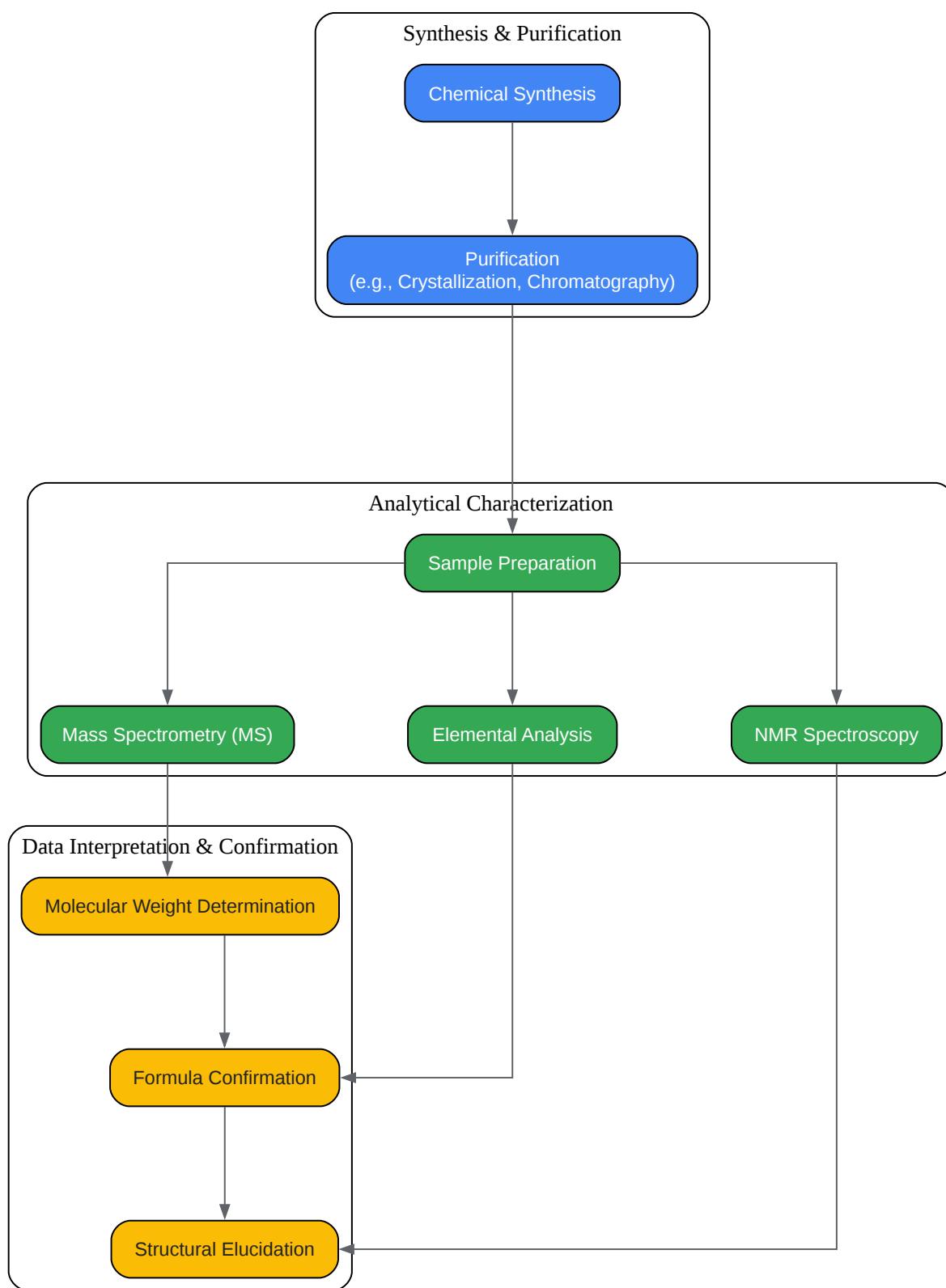
The determination of the molecular weight and formula of a compound like **cyclobutylboronic acid** is a standard procedure in analytical chemistry. High-resolution mass spectrometry (HRMS) is typically employed to ascertain the accurate mass and, consequently, the elemental composition. Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the structure and the types and number of atoms present.

While detailed, specific experimental protocols for the initial determination of these properties for **cyclobutylboronic acid** are not publicly disseminated as standalone research papers, the general methodologies are well-established:

- Mass Spectrometry for Molecular Weight and Formula Determination:
 - A high-purity sample of **cyclobutylboronic acid** is ionized, often using techniques like electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS).
 - The ionized molecules are then passed through a mass analyzer, which separates them based on their mass-to-charge ratio.
 - High-resolution instruments provide a highly accurate mass measurement, which can be used to deduce the precise elemental formula from a limited number of possibilities.
- NMR Spectroscopy for Structural Confirmation:
 - ^1H NMR and ^{13}C NMR spectra are acquired to identify the chemical environment and connectivity of the hydrogen and carbon atoms in the molecule.
 - ^{11}B NMR is specifically used to characterize the boron center.
 - The integration and splitting patterns in the spectra help to confirm the cyclobutyl structure and the presence of the boronic acid group.

Logical Workflow for Compound Characterization

The process of identifying and confirming the molecular formula and weight of a chemical compound follows a logical and systematic workflow.



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Caption: Workflow for Chemical Compound Characterization.

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